

Technical Support Center: Optimizing OXFBD02 for Cell-Based Assays

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Compound of Interest

Compound Name: OXFBD02

Cat. No.: B15582921

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This guide provides researchers, scientists, and drug development professionals with comprehensive information, frequently asked questions (FAQs), and troubleshooting advice for using **OXFBD02** in cell-based assays.

Quantitative Data Summary

The following tables summarize the known quantitative data for **OXFBD02**. This information should be used as a guide for designing your experiments.

Table 1: Inhibitory Potency of **OXFBD02**

Parameter	Target	Value	Assay Type
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| IC₅₀ | BRD4(1) | 382 nM[1][2][3][4][5] | Biochemical Assay[2] |

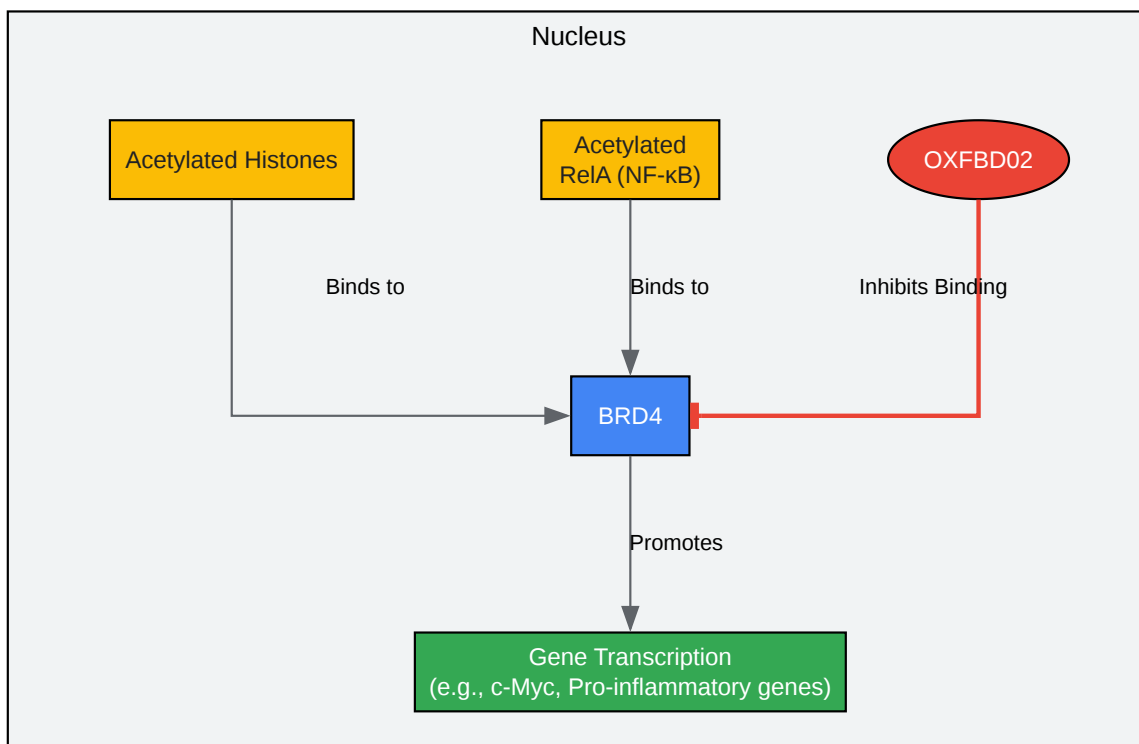
Table 2: Cell-Based Activity of **OXFBD02**

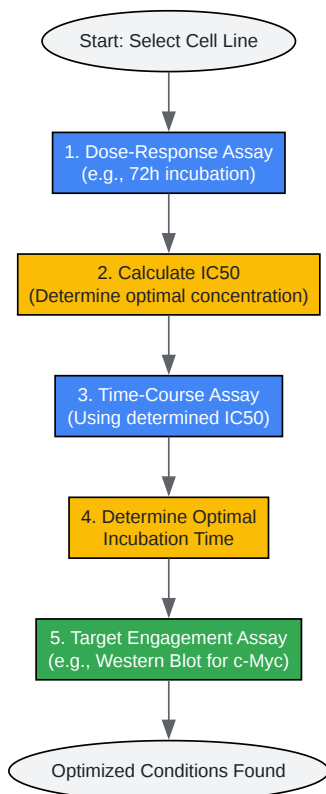
Parameter	Cell Line	Value
Cytotoxicity IC ₅₀	MV-4-11 (Acute Myeloid Leukemia)	0.794 nM[2]
Cytotoxicity IC ₅₀	A549, H1975 (Lung Adenocarcinoma)	>10 µM[2]

| Cytotoxicity IC₅₀ | U2OS (Osteosarcoma), HeLa (Cervical Cancer) | >100 µM[2] |

Signaling Pathway

OXFBD02 functions by inhibiting the interaction between the first bromodomain of BRD4 (BRD4(1)) and acetylated histones, which in turn suppresses the transcription of key genes like c-Myc and those regulated by NF-κB.[1][2]





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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. medchemexpress.com [medchemexpress.com]

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